

In-Depth Technical Guide to the Physical and Chemical Properties of Dydrogesterone-D6

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Compound of Interest

Compound Name: Dydrogesterone-D6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Dydrogesterone-D6**, a deuterated analog of the synthetic progestogen dydrogesterone. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and analytical studies.

Introduction

Dydrogesterone is a synthetic retro-progesterone that is structurally related to natural progesterone. It is a highly selective progestogen that acts as an agonist at the progesterone receptor, mimicking the effects of natural progesterone.^{[1][2][3]} Dydrogesterone is used in a variety of clinical applications, including the treatment of menstrual disorders, endometriosis, and in hormone replacement therapy.^{[2][3]} **Dydrogesterone-D6** is a stable, isotopically labeled version of dydrogesterone, where six hydrogen atoms have been replaced with deuterium. This labeling makes it an invaluable tool in pharmacokinetic studies, metabolic profiling, and as an internal standard in quantitative bioanalytical assays.

Physical and Chemical Properties

The physical and chemical properties of **Dydrogesterone-D6** are summarized in the tables below. The data for the unlabeled dydrogesterone is also provided for comparison, as the properties are expected to be very similar.

Table 1: General and Physical Properties

Property	Dydrogesterone-D6	Dydrogesterone	Reference(s)
Molecular Formula	C ₂₁ H ₂₂ D ₆ O ₂	C ₂₁ H ₂₈ O ₂	[4][5][6]
Molecular Weight	318.49 g/mol	312.45 g/mol	[5][7]
Appearance	Pale Yellow to Yellow Solid	Crystalline solid	[5]
Melting Point	Not explicitly reported; expected to be similar to Dydrogesterone	167-171 °C	[7][8][9]
Boiling Point	Not available	Not available	
Storage Temperature	-20°C	-20°C	[4][10]

Table 2: Solubility Data (for Dydrogesterone)

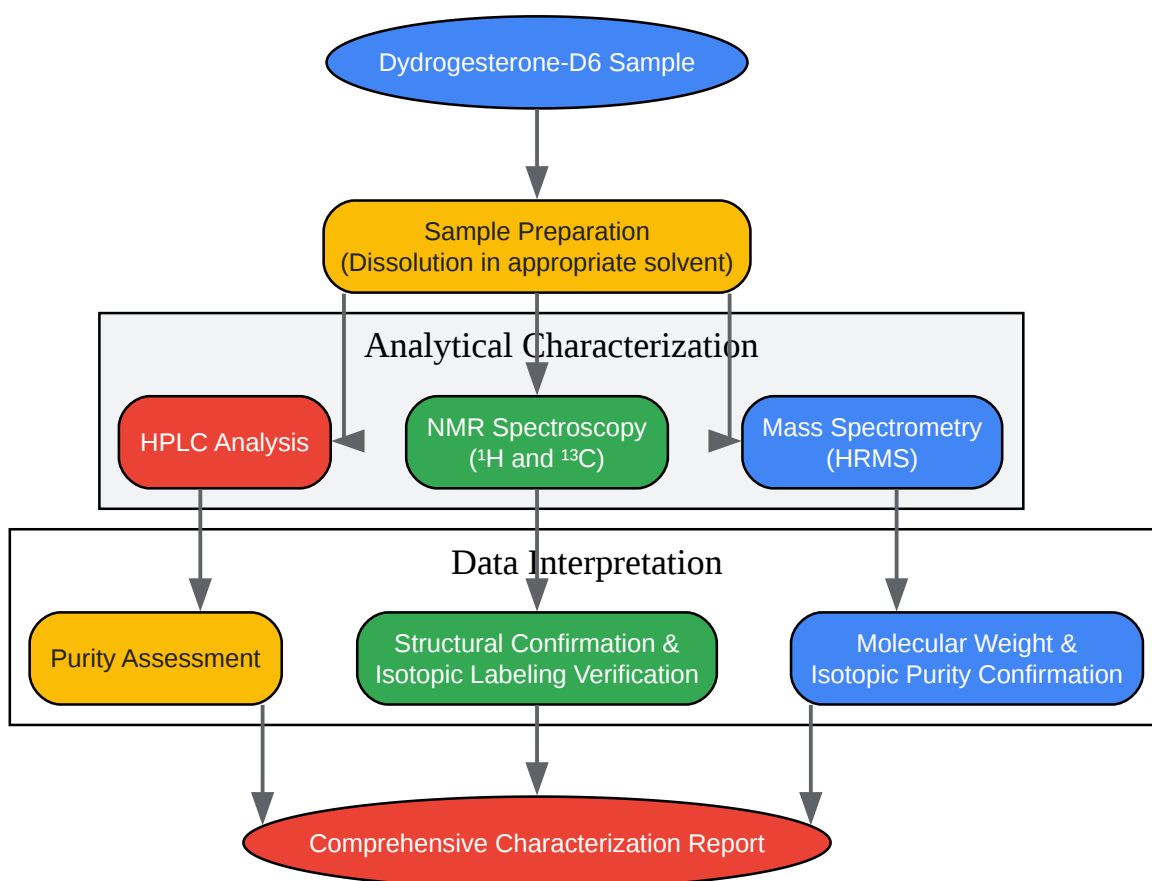
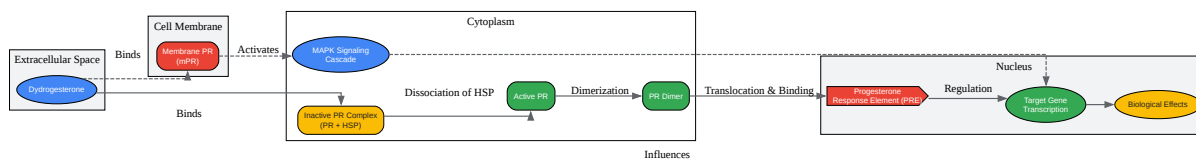
Solvent	Solubility	Reference(s)
Water	Practically insoluble	[9]
Acetone	Soluble	[9][11]
Chloroform	Soluble (1 in 2)	[11]
Ethanol (96%)	Sparingly soluble (1 in 40)	[9][11]
Methanol	Sparingly soluble	[11]
Diethyl ether	Soluble (1 in 200)	[11]
Acetonitrile	Soluble (~1 mg/ml)	[10]

Mechanism of Action: Progesterone Receptor Signaling

Dydrogesterone exerts its biological effects by binding to and activating the progesterone receptor (PR), a member of the nuclear receptor superfamily.[2][12] Upon binding, the receptor-ligand complex undergoes a conformational change, dimerizes, and translocates to the

nucleus. In the nucleus, it binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes, thereby modulating their transcription.^[12] This leads to the physiological effects associated with progesterone, such as the regulation of the menstrual cycle and maintenance of pregnancy.^[2]

Dydrogesterone can also activate rapid, non-genomic signaling pathways through membrane-associated progesterone receptors, leading to the activation of intracellular signaling cascades, such as the MAPK pathway.^{[13][14]}



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